

Technical Support Center: Avibactam Sodium Impurity Removal

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Compound of Interest

Compound Name: Avibactam sodium, (+)-

CAS No.: 1383814-68-3

Cat. No.: B1437214

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Topic: Advanced Stereochemical Control & Purification Strategies for Avibactam Sodium

Status: Active | Version: 2.4 | Audience: Process Chemists & CMC Leads

Executive Summary: The Stereochemical Challenge

Avibactam Sodium is a non-

-lactam

-lactamase inhibitor with a diazabicyclooctane (DBO) core.^{[1][2]} The pharmacological activity resides strictly in the

configuration.

The Primary Adversaries:

- Enantiomer:

- Originates from poor optical purity of the starting piperidic acid derivative.
- Diastereomers (Trans-isomers):

and
 - Typically formed during the urea cyclization step if thermodynamic control is lost.

This guide provides a troubleshooting framework for removing these impurities through Synthesis Control (Upstream) and Crystallization Engineering (Downstream).

Module 1: Synthesis Phase – Preventing Isomer Formation

FAQ 1.1: Why do I see a spike in the trans-isomer during the urea cyclization?

Diagnosis: The formation of the bicyclic urea ring (from the piperidine precursor) is the stereodefining step. If the reaction temperature is too high or the base addition is too rapid, you risk kinetic trapping of the trans-isomer.

Root Cause Mechanism: The cyclization involves an intramolecular nucleophilic attack. The cis-bridgehead (desired) is thermodynamically favored but requires specific conformational alignment. Rapid kinetics favor the trans-isomer.

Troubleshooting Protocol:

- **Temperature Control:** Maintain the cyclization reaction (typically using triphosgene or diphosgene equivalents) strictly between -10°C and 0°C. Do not allow exotherms >5°C.
- **Base Selection:** Switch from strong, fast-acting bases to hindered bases (e.g., DIPEA) or strictly controlled addition of triethylamine to modulate the rate of ring closure.
- **Solvent Effect:** Ensure the solvent system (often MeCN or DCM) is dry. Water traces can hydrolyze the intermediate carbamoyl chloride, leading to side reactions that complicate the stereochemical outcome.

Module 2: Purification Phase – The "Double-Salt" Strategy

FAQ 2.1: My final crystallization isn't removing the enantiomer. What is the "TBA Switch"?

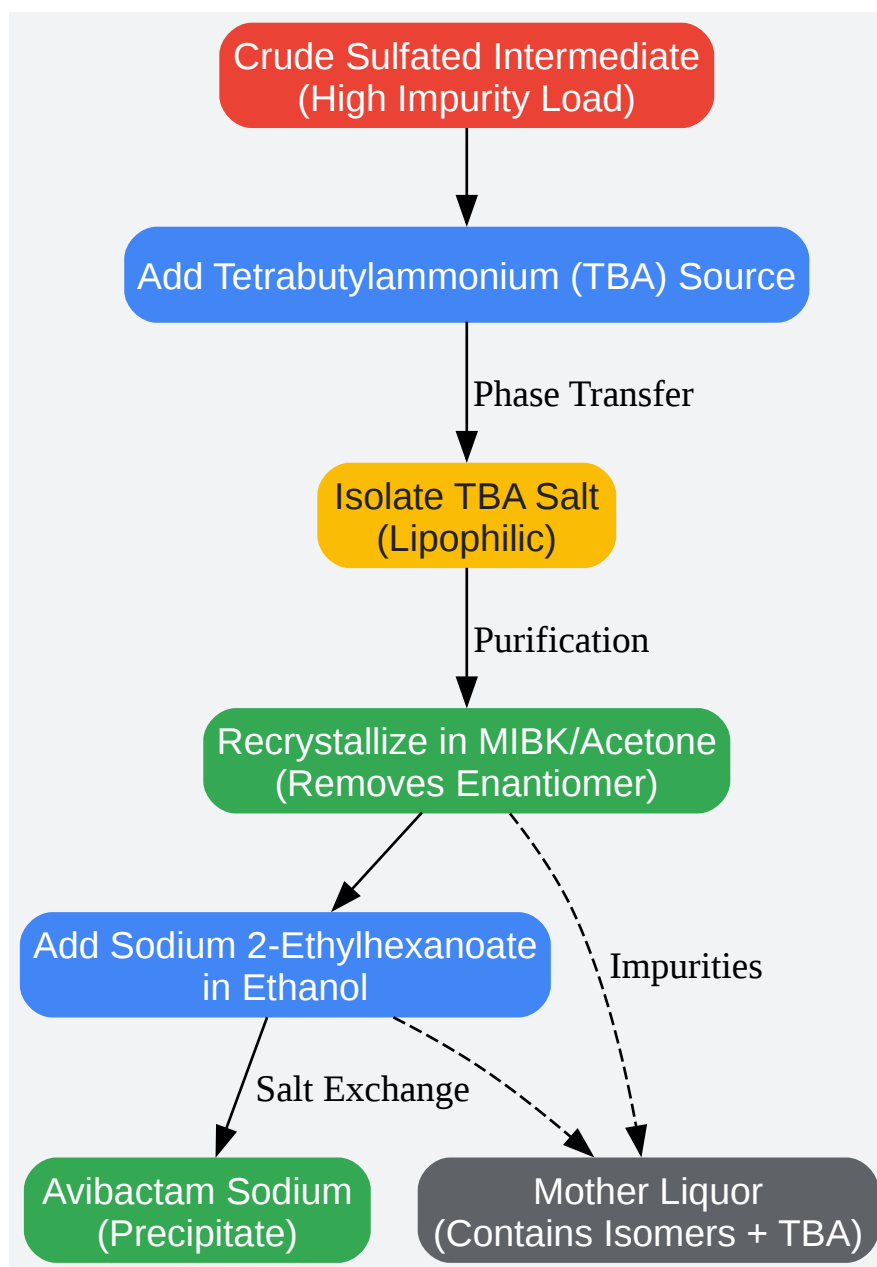
Insight: Avibactam Sodium is highly water-soluble, making it difficult to purify via standard organic crystallization. The enantiomer often co-crystallizes with the sodium salt.

The Solution: Industrial purification often utilizes an intermediate Tetrabutylammonium (TBA) salt. The TBA cation renders the molecule lipophilic, allowing it to be dissolved in organic solvents (like DCM or EtOAc) where the impurities are less soluble or can be washed away.

Protocol: The TBA-to-Sodium Exchange

- Formation: Isolate the sulfated intermediate as the TBA salt (not Sodium).
- Purification: Recrystallize the TBA salt from Isobutyl Methyl Ketone (MIBK) or an Acetone/Water mix.
 - Why? The
 - TBA salt crystallizes well here, while the enantiomer and decarboxylated degradants remain in the mother liquor.
- Exchange: Redissolve the purified TBA salt in Ethanol. Add Sodium 2-Ethylhexanoate (SHE). [\[2\]](#)
- Precipitation: The Avibactam Sodium will precipitate out (driving force: formation of insoluble inorganic salt in organic media), leaving the TBA residue in solution.

Visual Workflow: The Double-Salt Purification Pathway



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Caption: Figure 1. The "Double-Salt" strategy utilizes the solubility difference of the TBA intermediate to remove isomers before final sodium salt formation.

Module 3: Final Crystallization & Polymorph Control

FAQ 3.1: How do I remove residual diastereomers from the final Sodium Salt?

Issue: Even after the salt exchange, trace levels (0.5% - 1.0%) of diastereomers may remain.

Target: Anhydrous Form B (Thermodynamically stable).

Optimization Table: Solvent Systems for Final Polish

Solvent System	Ratio (v/v)	Target Impurity Removal	Pros/Cons
Methanol / Water	90:10 to 95:5	General organic impurities	Pro: High yield. Con: Poor rejection of highly polar isomers.
Ethanol / Water	85:15	Trans-isomer rejection	Pro: Best balance for isomer purging. Slower crystal growth excludes impurities.
Acetone / Water	98:2	Residual solvents	Pro: Fast precipitation. Con: Risk of trapping amorphous material if added too fast.

Step-by-Step Protocol (Ethanol/Water System):

- Dissolve crude Avibactam Sodium in minimal Water at 35°C.
- Add Ethanol slowly until turbidity is just observed (Cloud Point).
- Critical Step: Hold at cloud point for 1 hour to allow seed formation of the stable polymorph.
- Add remaining Ethanol over 4-6 hours.
- Cool to 0°C slowly (5°C/hour). Rapid cooling traps the trans-isomer in the lattice.

Module 4: Analytical Troubleshooting

FAQ 4.1: My HPLC peaks for the enantiomer and active ingredient are overlapping.

Diagnosis: Avibactam is extremely polar (zwitterionic character). Standard C18 columns often fail to retain it sufficiently to resolve the slight stereochemical differences.

Solution: Ion-Pair Chromatography You must use an ion-pairing agent to increase retention and stereoselectivity.

Recommended Method Parameters:

- Column: C18 (e.g., Waters XBridge or Inertsil ODS), 5µm.
- Mobile Phase A: 20mM Phosphate Buffer (pH 6.0 - 6.5) + 5mM Tetrabutylammonium Hydrogen Sulfate (TBAHS).
- Mobile Phase B: Acetonitrile.
- Mode: Isocratic or Shallow Gradient.
- Mechanism: The TBAHS pairs with the sulfate group on Avibactam, creating a neutral hydrophobic complex that interacts effectively with the C18 stationary phase, allowing resolution of the isomers based on their spatial fit.

References

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